

AdipoRon stability under different experimental conditions (pH, temperature)

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Compound of Interest

Compound Name: AdipoRon hydrochloride

Cat. No.: B560312

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AdipoRon Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information on the stability, handling, and use of AdipoRon in experimental settings. It includes frequently asked questions, troubleshooting advice, and detailed protocols to ensure reliable and reproducible results.

Section 1: Frequently Asked Questions (FAQs)

Q1: How should I store lyophilized AdipoRon?

Lyophilized AdipoRon powder is stable for up to 24 months when stored at room temperature and protected from moisture (desiccated).[1][2] Some suppliers recommend storing the powder at -20°C for up to 3 years for maximum stability.[3][4]

Q2: How do I prepare and store AdipoRon stock solutions?

It is recommended to reconstitute AdipoRon in a high-quality, anhydrous solvent such as DMSO or ethanol.[1][5] For example, a 10 mM stock can be made by dissolving 5 mg of AdipoRon powder in 1.17 mL of DMSO.[1] Once in solution, the stock should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.[1][2] The stability of stock solutions varies by storage temperature:

- -20°C: Stable for up to 2-6 months.[1][3][6]

- -80°C: Stable for up to 1 year.[\[4\]](#)[\[6\]](#)

Q3: What is the recommended solvent for AdipoRon?

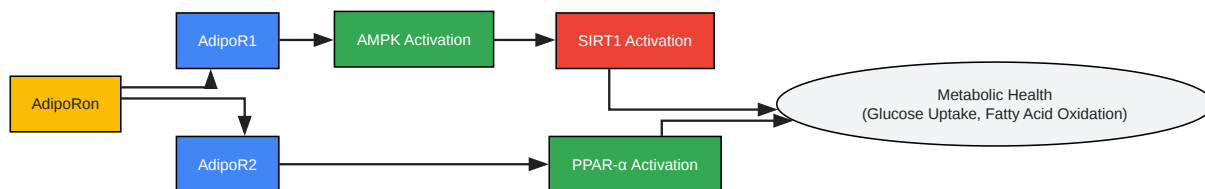
AdipoRon is soluble in DMSO (at ~40 mg/mL) and ethanol (at ~20 mg/mL).[\[1\]](#)[\[2\]](#) For cell culture experiments, a concentrated stock in DMSO is typically prepared and then diluted into the aqueous culture medium. Note that high concentrations of DMSO can be toxic to cells.

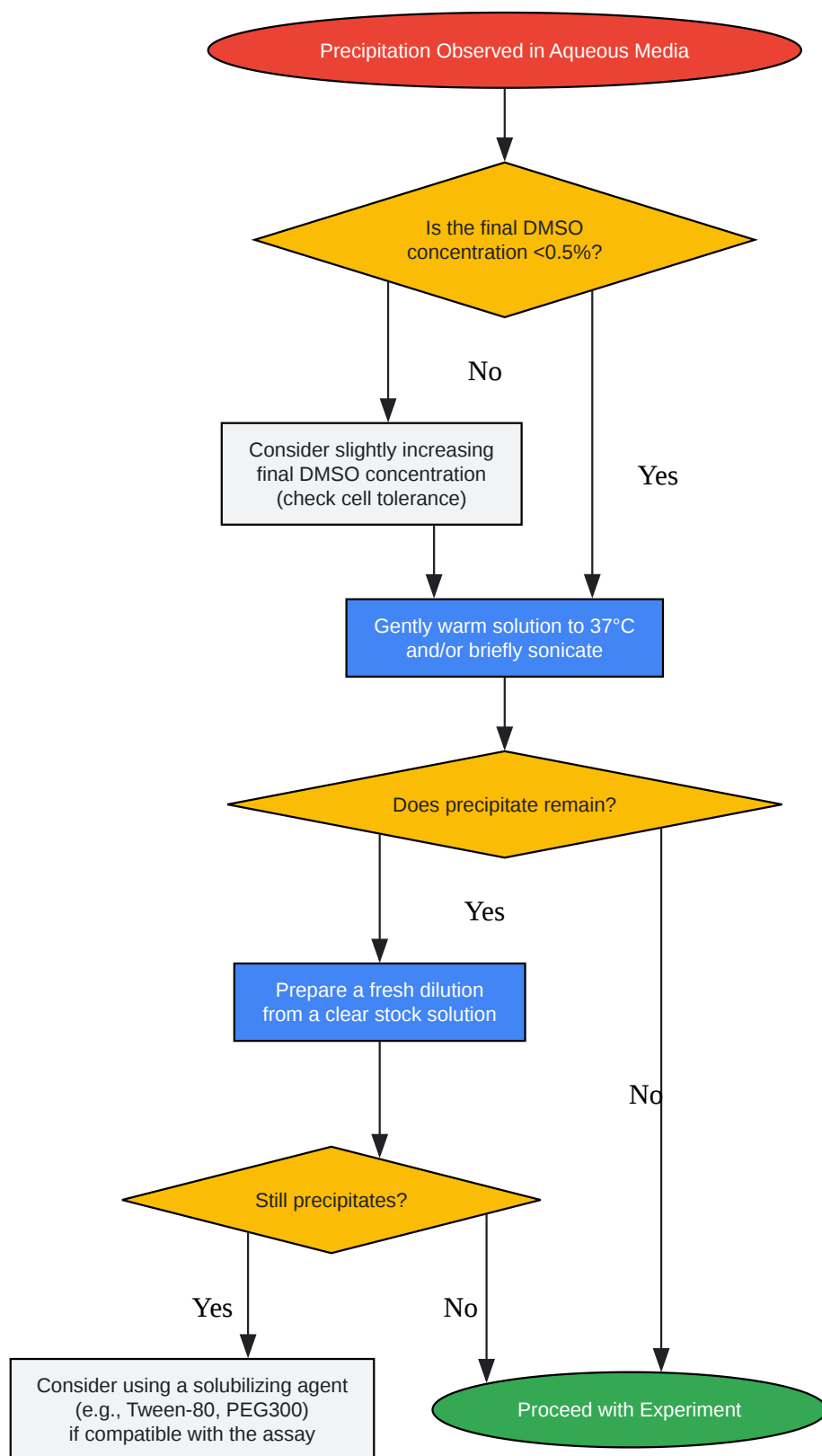
Q4: For how long is an aqueous working solution of AdipoRon stable?

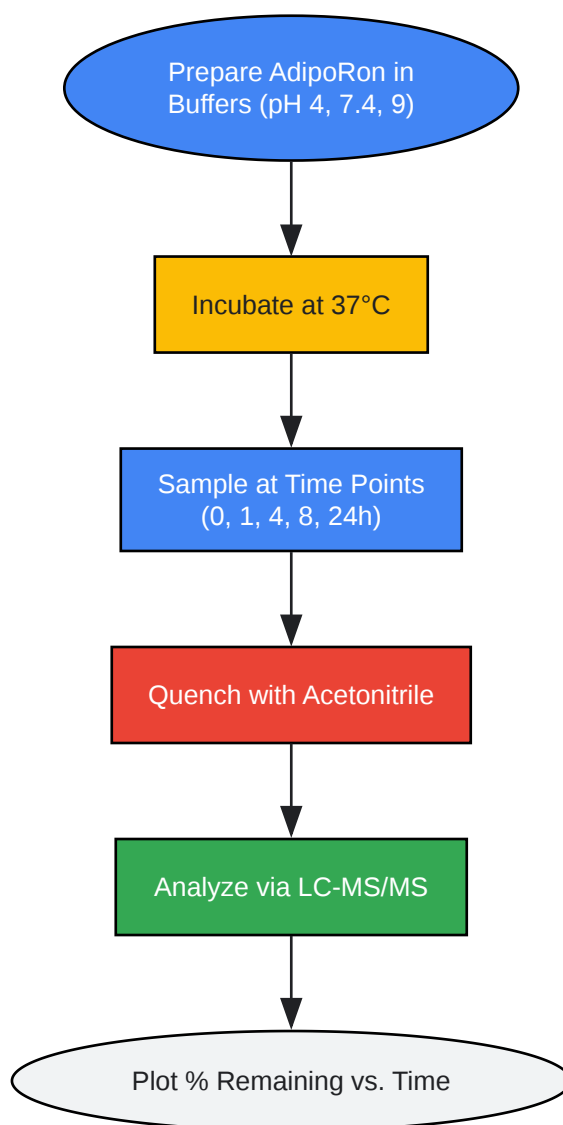
AdipoRon is sparingly soluble in aqueous buffers.[\[5\]](#) It is strongly recommended to prepare fresh aqueous working solutions on the day of use and not to store them for more than one day.[\[5\]](#)[\[7\]](#) If precipitation occurs upon dilution into aqueous media, gentle warming or sonication may help.[\[6\]](#)[\[8\]](#)

Q5: What are the main signaling pathways activated by AdipoRon?

AdipoRon is an agonist for both adiponectin receptors, AdipoR1 and AdipoR2.[\[4\]](#)[\[9\]](#) Upon binding, it activates several downstream pathways, most notably the AMPK and PPAR- α pathways.[\[2\]](#) Activation of AMPK can subsequently lead to the activation of SIRT1, promoting mitochondrial biogenesis and metabolic health.[\[10\]](#)[\[11\]](#)[\[12\]](#)







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